

# Physical and chemical properties of Fosamine ammonium

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## Compound of Interest

Compound Name: Fosamine ammonium

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## Fosamine Ammonium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Fosamine ammonium**, the ammonium salt of fosamine, is a selective, post-emergence herbicide and plant growth regulator.[1] It is primarily used to control woody and leafy plants in non-crop areas.[1] This technical guide provides an in-depth overview of the physical and chemical properties of **fosamine ammonium**, including detailed experimental protocols based on established guidelines and a proposed mechanism of action. All quantitative data are summarized in structured tables for ease of reference.

### Chemical and Physical Properties

**Fosamine ammonium** is a white crystalline solid with a slight peppermint odor.[2] It is highly soluble in water and exhibits low volatility.

### Identification and Structure

Property	Value	Reference
IUPAC Name	azanium;carbamoyl(ethoxy)phosphinate	
CAS Number	25954-13-6	
Molecular Formula	C <sub>3</sub> H <sub>11</sub> N <sub>2</sub> O <sub>4</sub> P	
Molecular Weight	170.10 g/mol	
Canonical SMILES	CCOP(=O)(C(=O)N)[O-].[NH4+]	

## Physicochemical Properties

Property	Value	Reference
Melting Point	175 °C	[2]
Boiling Point	Decomposes before boiling	
Density	1.33 g/cm <sup>3</sup>	
Vapor Pressure	3.98 x 10 <sup>-6</sup> mmHg (at 25 °C)	[3]
Water Solubility	1.79 kg/kg (1,790,000 ppm) at 25 °C	
Solubility in Organic Solvents (at 25 °C)	Acetone: 300 mg/kgBenzene: 400 mg/kgEthanol: 12 g/kgDimethylformamide: 1.4 g/kgMethanol: 158 g/kgHexane: 200 mg/kg	
Octanol-Water Partition Coefficient (log P)	-2.9	[4]
pKa	9.25	[4]

## Chemical Reactivity and Stability

**Fosamine ammonium** is stable in neutral and alkaline aqueous solutions but decomposes in acidic media. Its primary degradation pathway in the environment is through microbial metabolism in soil and aquatic sediments.[5]

## Hydrolysis

**Fosamine ammonium** is stable to hydrolysis at pH 5, 7, and 9.[6] In acidic conditions (pH < 5), it can hydrolyze to its metabolite, carbamoylphosphonic acid (CPA).[5]

## Photolysis

**Fosamine ammonium** is not readily degraded by sunlight.[5] Studies have shown it to be stable to direct photolysis in water.[6]

## Microbial Degradation

The major route of degradation in the environment is through microbial action in soil, with a reported half-life of approximately one to two weeks.[5] The primary metabolite formed is carbamoylphosphonic acid (CPA), which is also readily degraded.[5]

## Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **fosamine ammonium**, based on internationally recognized OECD guidelines.

### Melting Point Determination (OECD Guideline 102)

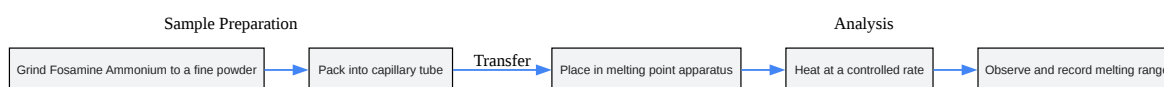
Principle: This method determines the temperature at which the phase transition from solid to liquid occurs.[7]

Apparatus:

- Capillary tube melting point apparatus (e.g., Büchi M-560)
- Sample capillary tubes
- Thermometer calibrated to a traceable standard

Procedure:

- A small amount of finely powdered **fosamine ammonium** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C/min) near the expected melting point.
- The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded.



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Caption: Workflow for Melting Point Determination.

## Water Solubility (OECD Guideline 105 - Flask Method)

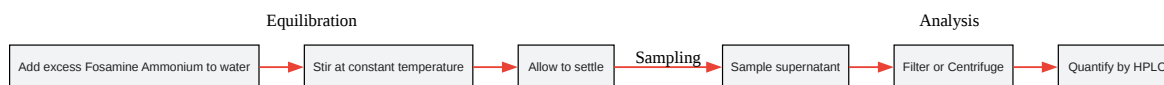
Principle: This method determines the saturation mass concentration of a substance in water at a given temperature.<sup>[1]</sup>

Apparatus:

- Constant temperature water bath
- Glass flasks with stoppers
- Magnetic stirrer and stir bars
- Analytical balance
- Centrifuge or filtration apparatus (0.45 µm filter)
- High-Performance Liquid Chromatography (HPLC) system for quantification

## Procedure:

- An excess amount of **fosamine ammonium** is added to a flask containing deionized water.
- The flask is sealed and placed in a constant temperature water bath (e.g., 25 °C).
- The solution is stirred for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- The stirring is stopped, and the solution is allowed to stand for phase separation.
- An aliquot of the supernatant is taken and centrifuged or filtered to remove undissolved particles.
- The concentration of **fosamine ammonium** in the clear aqueous phase is determined by a validated analytical method, such as HPLC.



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Caption: Workflow for Water Solubility Determination.

## Vapor Pressure (OECD Guideline 104 - Gas Saturation Method)

Principle: A stream of inert gas is passed through or over the substance at a known flow rate, and the amount of substance transported is determined.[8]

## Apparatus:

- Constant temperature bath
- Saturation column packed with an inert support coated with **fosamine ammonium**

- Inert gas supply (e.g., nitrogen) with flow control
- Trapping system (e.g., sorbent tubes)
- Analytical instrument for quantification (e.g., HPLC-MS)

Procedure:

- The saturation column is prepared and placed in a constant temperature bath.
- A controlled flow of inert gas is passed through the column until saturation is achieved.
- The vapor is captured in the trapping system.
- The amount of **fosamine ammonium** in the trap is quantified.
- The vapor pressure is calculated from the mass of the substance transported and the volume of gas passed through the column.

## Hydrolysis as a Function of pH (OECD Guideline 111)

Principle: The rate of hydrolysis is determined by measuring the concentration of the test substance in aqueous buffer solutions at different pH values and temperatures over time.[9]

Apparatus:

- Constant temperature incubator
- Sterile glass vessels
- pH meter
- Buffer solutions (pH 4, 7, and 9)
- Analytical instrument for quantification (e.g., HPLC-MS)

Procedure:

- A solution of **fosamine ammonium** is prepared in sterile aqueous buffer solutions at pH 4, 7, and 9.
- The solutions are incubated in the dark at a constant temperature (e.g., 25 °C).
- Aliquots are taken at various time intervals.
- The concentration of **fosamine ammonium** and any degradation products (e.g., CPA) are determined by a validated analytical method.
- The rate of hydrolysis and the half-life are calculated.

## Phototransformation in Water (OECD Guideline 316)

Principle: The rate and route of degradation of a chemical by direct photolysis in water are determined by exposing a solution of the chemical to a light source that simulates natural sunlight.<sup>[10]</sup>

Apparatus:

- Photoreactor with a light source simulating sunlight (e.g., xenon arc lamp)
- Quartz reaction vessels
- Constant temperature system
- Analytical instrument for quantification (e.g., HPLC-MS)

Procedure:

- A solution of **fosamine ammonium** in sterile, buffered water is prepared in quartz vessels.
- The vessels are placed in the photoreactor and irradiated at a constant temperature.
- Dark control samples are incubated under the same conditions but shielded from light.
- Aliquots are taken from both irradiated and dark control samples at various time intervals.
- The concentration of **fosamine ammonium** and any photoproducts are determined.

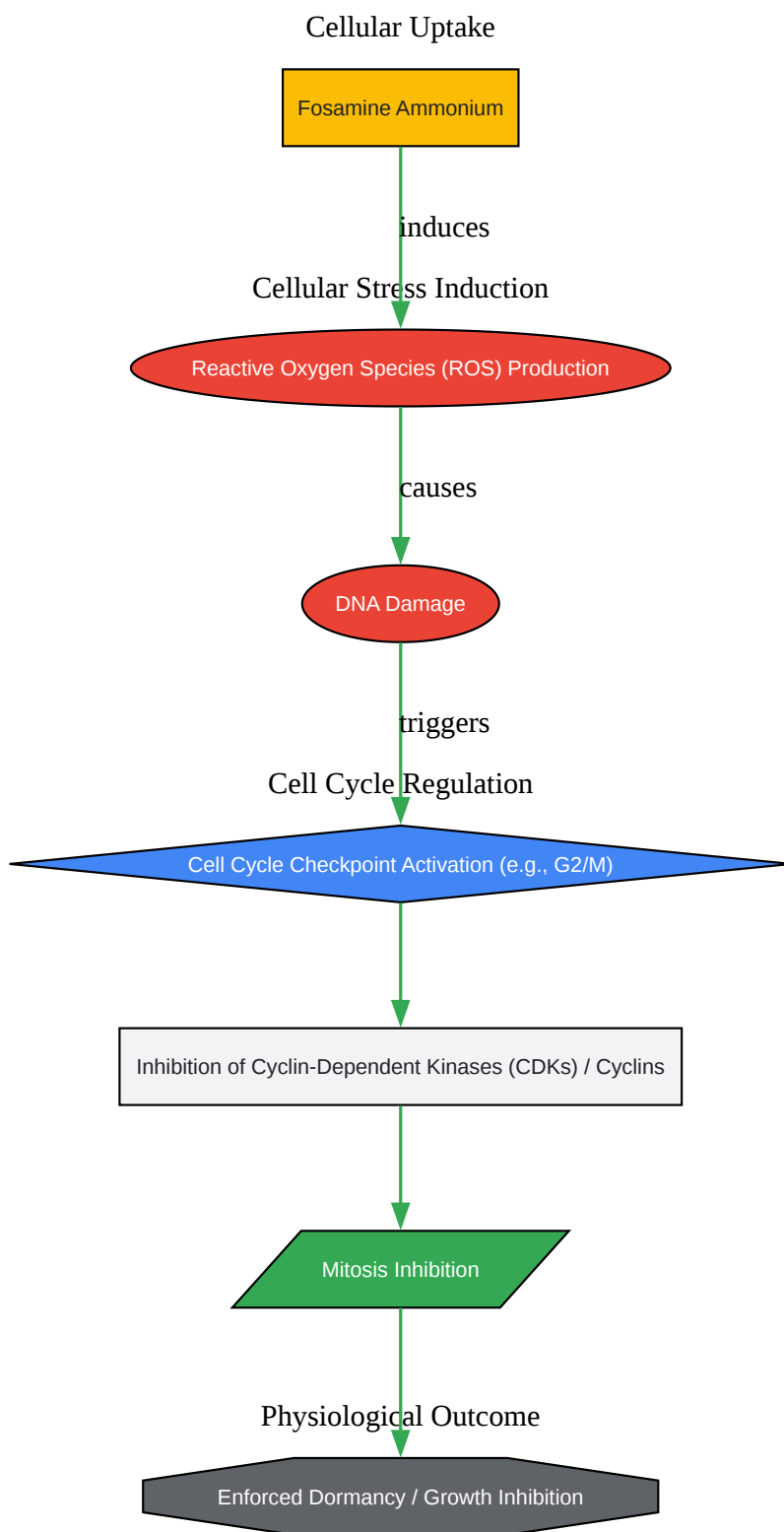
- The photolysis rate constant and half-life are calculated.

## Proposed Mechanism of Action

The precise molecular mechanism of action for **fosamine ammonium** is not fully elucidated. However, it is known to function as a plant growth regulator, often referred to as a "dormancy enforcer."<sup>[5]</sup> There is evidence to suggest that it inhibits mitosis in susceptible plants.<sup>[5]</sup> As an organophosphate compound, it may induce cellular stress, leading to cell cycle arrest.

The following diagram illustrates a plausible, though hypothetical, signaling pathway for the action of **fosamine ammonium** in a plant cell.





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Caption: Proposed Mechanism of Action for **Fosamine Ammonium**.

## Conclusion

This technical guide provides a comprehensive summary of the physical and chemical properties of **fosamine ammonium**, grounded in established scientific literature and standardized testing methodologies. The detailed information on its identity, physicochemical characteristics, and reactivity, along with standardized experimental protocols, serves as a valuable resource for researchers and professionals in the fields of agricultural science, environmental chemistry, and drug development. The proposed mechanism of action, while requiring further empirical validation, offers a scientifically plausible framework for understanding its herbicidal and plant growth regulatory effects.

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